

Tellurium-127 isotopic properties and decay scheme

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Compound of Interest

Compound Name: Tellurium-127

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An In-depth Technical Guide to the Isotopic Properties and Decay Scheme of **Tellurium-127**

This document provides a comprehensive overview of the nuclear properties and decay characteristics of the radioisotope **Tellurium-127** (^{127}Te). The information is intended for researchers, scientists, and professionals in drug development who may utilize this isotope in their work.

Isotopic Properties of Tellurium-127

Tellurium-127 is a synthetic radioisotope of the element tellurium.[1][2] It is produced through the beta decay of its parent nuclide, Antimony-127 (^{127}Sb).[3][4] The fundamental properties of ^{127}Te are summarized in the table below.

Property	Value
Atomic Mass	126.9052263 u[5]
Mass Excess	-88.281 MeV[5]
Binding Energy per Nucleon	8.446 MeV[5]
Half-life	9.35 ± 0.07 hours[1][3]
Spin and Parity	3/2+[1][3][4]
Magnetic Dipole Moment	+0.635(4) μN[3][5]
Parent Nuclide	¹²⁷ Sb[3][4]

Decay Scheme of Tellurium-127

Tellurium-127 undergoes 100% beta-minus (β^-) decay to Iodine-127 (¹²⁷I), which is a stable isotope.[2][3] The total decay energy (Q value) for this transition is approximately 702 keV.[6] The decay process is complex, populating several excited states of the daughter nucleus, ¹²⁷I, in addition to a direct decay path to the ground state. The primary decay path, with a probability of 98.78%, proceeds directly to the ground state of ¹²⁷I.[6] The remaining decay branches populate excited nuclear levels of ¹²⁷I, which then de-excite by emitting gamma (γ) radiation.

Beta Transitions

The beta decay of ¹²⁷Te proceeds through several branches with varying energies and probabilities. The majority of decays are allowed transitions.[6]

Beta Transition (β^-)	Energy (keV)	Probability (%)	Nature (lg ft)
β^-_0	702 (4)	98.780 (14)	allowed (5.49)
β^-_1	499 (4)	0.025 (3)	allowed (8.57)
β^-_2	327 (4)	0.0006 (3)	allowed (9.58)
β^-_3	284 (4)	1.19 (2)	allowed (6.086)
β^-_4	84 (4)	0.00013 (2)	allowed (8.38)

Data sourced from the
LNE-LNHB/CEA Table
de Radionucléides.[6]

Gamma Transitions

Following the beta decay to excited states, ^{127}I de-excites through the emission of gamma rays. There are nine distinct gamma emissions identified in the decay of ^{127}Te .[\[6\]](#)

Gamma Transition (γ)	Energy (keV)	Probability per 100 decays	Multipolarity
$\gamma_{1,0}$	57.608 (11)	0.144 (3)	M1+0.7%E2
$\gamma_{2,1}$	145.252 (14)	0.0059 (9)	E2
$\gamma_{3,2}$	172.132 (12)	0.00035 (23)	M1+0.7%E2
$\gamma_{2,0}$	202.860 (8)	0.062 (2)	M1+21%E2
$\gamma_{4,2}$	215.13 (6)	0.043 (2)	M1+4.0%E2
$\gamma_{4,1}$	360.38 (6)	0.139 (2)	M1+3.6%E2
$\gamma_{3,0}$	374.992 (9)	0.0003 (2)	E2
$\gamma_{4,0}$	417.99 (6)	1.013 (11)	M1+0.6%E2
$\gamma_{5,0}$	618.31 (13)	0.00013 (2)	M1+50%E2

Data sourced from the
LNE-LNHB/CEA Table
de Radionucléides.[6]

Nuclear Isomer: Tellurium-127m

Tellurium-127 also has a metastable isomer, ^{127m}Te , with a much longer half-life of 109 days. [4][7] This isomer lies at an excitation energy of 88.26 keV.[8] ^{127m}Te decays primarily (97.86%) via isomeric transition (IT) to the ground state of ^{127}Te , which then decays as described above. [9] A smaller fraction (2.14%) of ^{127m}Te decays directly via beta emission to ^{127}I . [9]

Experimental Protocols

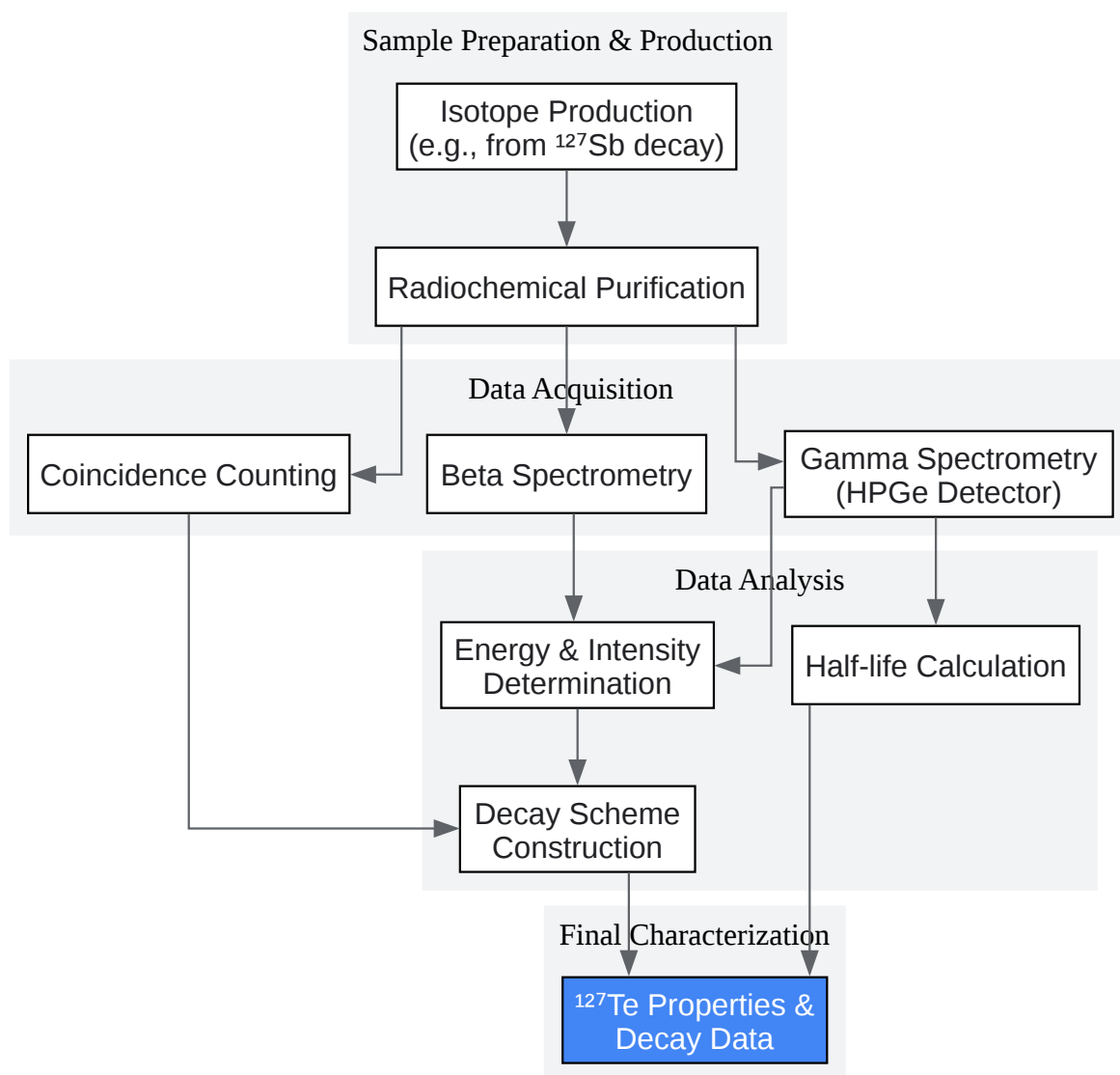
The characterization of the isotopic properties and decay scheme of ^{127}Te involves sophisticated experimental techniques in nuclear physics. While detailed, instrument-specific protocols are found within primary research literature, the general methodologies are outlined below.

- **Half-life Measurement:** The half-life of ^{127}Te is determined by measuring its activity over a period of time. A sample of the isotope is placed in a detector system, such as a high-purity

germanium (HPGe) detector or a scintillation detector, and the number of decay events (counts) is recorded at regular intervals. The half-life is then calculated by fitting an exponential decay curve to the collected data.

- Beta and Gamma Spectrometry: The energies and intensities of the emitted beta particles and gamma rays are measured using spectrometry.
 - Gamma Spectrometry: An HPGe detector is typically used for its excellent energy resolution. The detector is calibrated using sources with well-known gamma-ray energies. The spectrum of ^{127}Te is then acquired, allowing for the identification and quantification of the characteristic gamma peaks.
 - Beta Spectrometry: Magnetic or semiconductor-based spectrometers are used to measure the energy spectrum of the emitted beta particles. Analysis of the shape of this spectrum (a Kurie plot) can confirm the nature of the beta transitions and determine their maximum energies.
- Coincidence Measurements: To establish the relationships between beta and gamma emissions and to construct the level scheme of the daughter nucleus, coincidence experiments are performed. These experiments involve detecting a beta particle and a subsequent gamma ray in close time proximity, confirming that they originate from the same decay event. Gamma-gamma coincidence measurements are also used to determine the cascade of gamma rays from higher to lower energy states.

The following workflow illustrates the general process for characterizing a radioactive isotope like ^{127}Te .



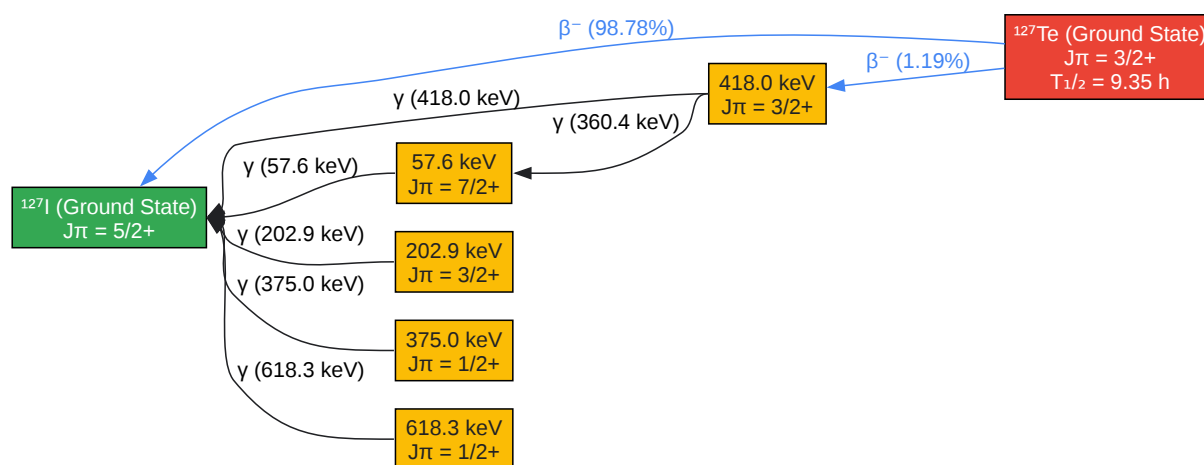
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Caption: General experimental workflow for radioactive isotope characterization.

Visualized Decay Scheme

The decay of **Tellurium-127** to Iodine-127 can be visualized as a series of transitions between nuclear energy levels. The following diagram illustrates this process, showing the parent ^{127}Te

state, the primary beta decay branches, the resulting excited states of ^{127}I , and the subsequent de-excitation via gamma emission.



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Caption: Simplified decay scheme of **Tellurium-127** to Iodine-127.

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